

Energetic Performance Analysis: A Comparative Guide to GAP and polyNIMMO

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Compound of Interest

Compound Name: Glycidyl azide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the energetic performance of two prominent energetic polymers: **Glycidyl Azide** Polymer (GAP) and Poly(3-nitratomethyl-3-methyloxetane) (polyNIMMO). The information presented herein is intended to assist researchers in selecting the appropriate energetic binder for their specific applications, with a focus on objective performance data and reproducible experimental methodologies.

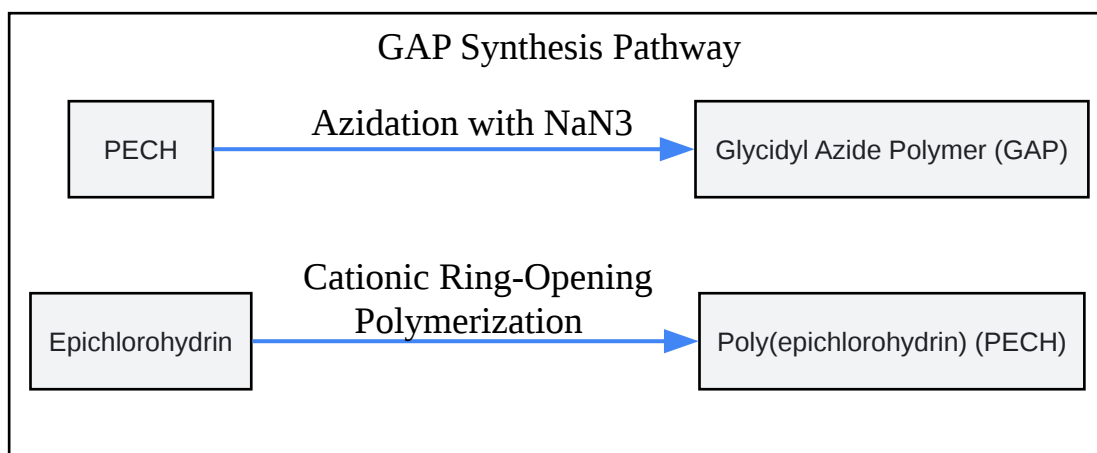
Quantitative Performance Comparison

The following table summarizes the key energetic properties of GAP and polyNIMMO. These values represent typical data reported in the literature and may vary depending on the specific molecular weight, purity, and experimental conditions.

Property	Glycidyl Azide Polymer (GAP)	poly(3-nitratomethyl-3-methyloxetane) (polyNIMMO)
Heat of Formation (ΔH_f)	+117 kJ/mol	-335 kJ/mol
Density (ρ)	1.30 g/cm ³	1.26 g/cm ³
Oxygen Balance (OB%)	-121%	-114%
Glass Transition Temperature (T _g)	-45 °C	-30.2 °C
Decomposition Temperature (T _d)	~228 °C	~214 - 220 °C
Impact Sensitivity (H50)	Moderate	Low to Moderate
Friction Sensitivity	Insensitive to Low	Low

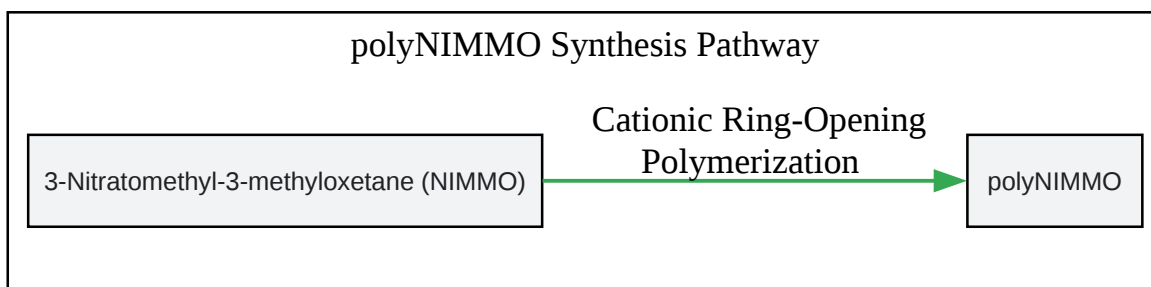
Synthesis and Characterization Workflows

The following diagrams illustrate the general synthesis pathways for GAP and polyNIMMO, along with a typical workflow for their energetic characterization.



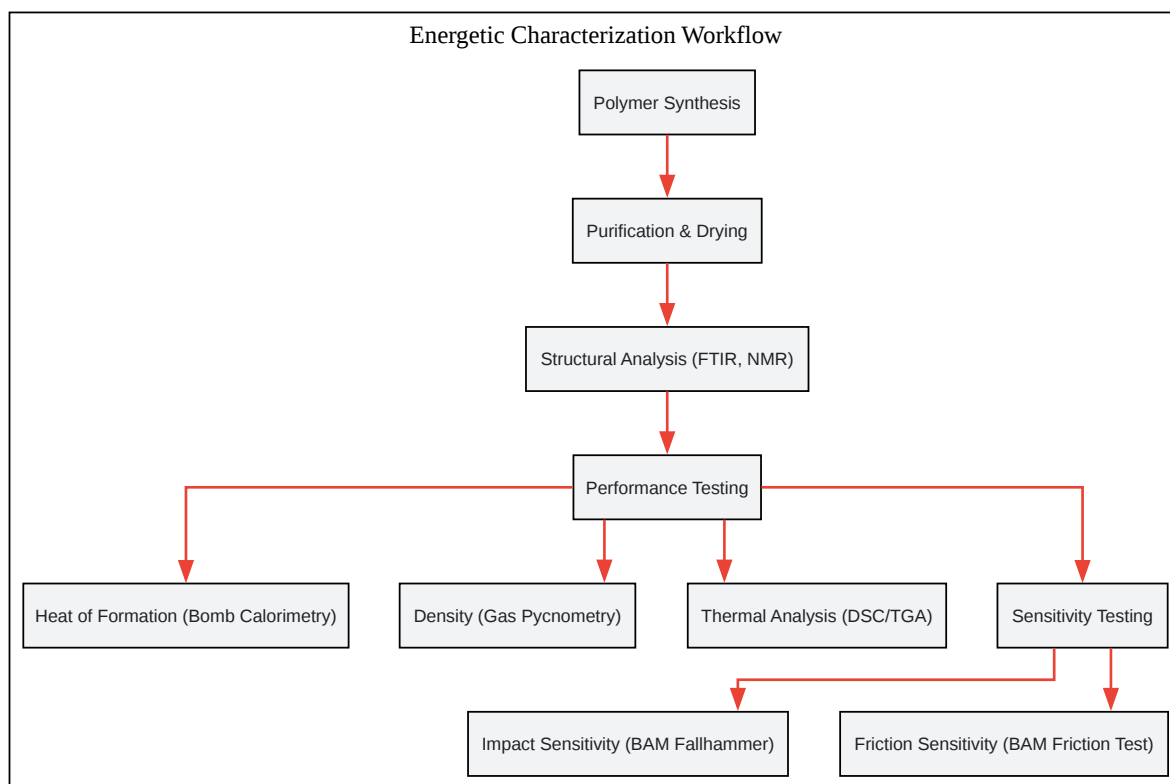
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GAP Synthesis Pathway



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polyNIMMO Synthesis Pathway



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Energetic Characterization Workflow

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and key energetic characterization experiments. These protocols are intended as a general guide and may require optimization based on specific laboratory conditions and desired polymer characteristics.

Synthesis of Glycidyl Azide Polymer (GAP)

This two-step protocol involves the initial synthesis of a poly(epichlorohydrin) (PECH) prepolymer followed by its azidation.

Step 1: Synthesis of Poly(epichlorohydrin) (PECH)

- **Materials:** Epichlorohydrin (ECH), initiator (e.g., ethylene glycol, 1,4-butanediol), catalyst (e.g., boron trifluoride etherate, $\text{BF}_3 \cdot \text{OEt}_2$), and a suitable solvent (e.g., dichloromethane).
- **Procedure:**
 - In a dried reaction vessel under an inert atmosphere (e.g., nitrogen), dissolve the initiator in the solvent.
 - Add the catalyst to the initiator solution and stir.
 - Slowly add the epichlorohydrin monomer to the reaction mixture while maintaining a controlled temperature (typically between 0 and 25 °C).
 - Allow the polymerization to proceed for a specified time (e.g., 24-48 hours) until the desired molecular weight is achieved.
 - Terminate the reaction by adding a quenching agent (e.g., water or a short-chain alcohol).
 - Purify the resulting PECH polymer by precipitation in a non-solvent (e.g., methanol) and subsequent drying under vacuum.

Step 2: Azidation of PECH to form GAP

- **Materials:** PECH, sodium azide (NaN_3), and a polar aprotic solvent (e.g., dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)).
- **Procedure:**
 - Dissolve the synthesized PECH in the chosen solvent in a reaction vessel equipped with a stirrer and a condenser.

- Add an excess of sodium azide to the polymer solution.
- Heat the reaction mixture to a specific temperature (typically between 80 and 120 °C) and maintain it for a set duration (e.g., 24-72 hours) to ensure complete conversion of the chloro groups to azide groups.[\[1\]](#)
- Monitor the reaction progress using techniques like FTIR spectroscopy by observing the disappearance of the C-Cl stretching band and the appearance of the characteristic azide (N_3) stretching band.
- After the reaction is complete, cool the mixture and precipitate the GAP by adding the solution to a non-solvent like water.
- Wash the precipitated GAP thoroughly with water to remove any residual salts and solvent.
- Dry the final GAP product under vacuum until a constant weight is achieved.

Synthesis of poly(3-nitratomethyl-3-methyloxetane) (polyNIMMO)

This protocol describes the direct cationic ring-opening polymerization of the NIMMO monomer.
[\[2\]](#)

- Materials: 3-nitratomethyl-3-methyloxetane (NIMMO) monomer, initiator (e.g., 1,4-butanediol), catalyst (e.g., boron trifluoride etherate, $BF_3 \cdot OEt_2$), and a suitable solvent (e.g., dichloromethane).
- Procedure:
 - In a dried reaction vessel under an inert atmosphere, dissolve the NIMMO monomer and the initiator in the solvent.
 - Cool the solution to a low temperature (e.g., 0 °C).
 - Slowly add the catalyst to the monomer solution with vigorous stirring.

- Allow the polymerization to proceed at the controlled temperature for a specific period (e.g., several hours to a day) to achieve the desired molecular weight.
- Terminate the polymerization by adding a quenching agent (e.g., a small amount of water or methanol).
- Precipitate the polyNIMMO by pouring the reaction mixture into a non-solvent such as methanol or hexane.
- Collect the polymer by filtration and wash it repeatedly with the non-solvent to remove any unreacted monomer and catalyst residues.
- Dry the purified polyNIMMO under vacuum to a constant weight.

Determination of Energetic Properties

The following are standardized methods for characterizing the energetic performance of polymers like GAP and polyNIMMO.

3.3.1. Heat of Formation (Bomb Calorimetry)

- Apparatus: A high-precision bomb calorimeter.
- Procedure:
 - A precisely weighed sample of the energetic polymer is placed in a sample holder within a high-pressure vessel known as a "bomb."
 - The bomb is sealed and pressurized with a known excess of pure oxygen.
 - The bomb is then submerged in a known quantity of water in an insulated container (the calorimeter).
 - The sample is ignited electrically.
 - The heat released by the combustion of the sample is absorbed by the bomb and the surrounding water, causing a temperature rise.

- The temperature change of the water is carefully measured.
- The heat of combustion is calculated from the temperature rise and the known heat capacity of the calorimeter system.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- The standard heat of formation is then calculated from the heat of combustion using Hess's law and the known heats of formation of the combustion products (CO₂, H₂O, N₂).

3.3.2. Density (Gas Pycnometry)

- Apparatus: A gas pycnometer.
- Procedure:
 - A precisely weighed sample of the polymer is placed in a sample chamber of a known volume.
 - The chamber is sealed and filled with an inert gas (typically helium) to a known pressure.
 - The gas is then allowed to expand into a second reference chamber of a known volume.
 - The pressure drop resulting from this expansion is measured.
 - Using Boyle's law, the volume of the polymer sample is calculated based on the pressure change and the known volumes of the chambers.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - The density of the polymer is then determined by dividing the mass of the sample by its calculated volume.

3.3.3. Impact Sensitivity (BAM Fallhammer Test)

- Apparatus: A BAM Fallhammer apparatus, consisting of a drop weight, anvil, and sample confinement assembly.[\[10\]](#)
- Procedure:
 - A small, precisely measured amount of the polymer sample (typically around 40 mg) is placed in the sample holder between two steel cylinders.

- A drop weight of a specified mass is raised to a known height and released, allowing it to impact the sample.
- The test is observed for any signs of reaction, such as a flash, smoke, or audible report.
- The "up-and-down" or Bruceton method is typically employed, where the drop height is adjusted based on the outcome of the previous test (increased after a "no-go" and decreased after a "go").
- A series of tests (typically 25-50) is conducted to determine the height at which there is a 50% probability of initiation (H_{50}).[\[11\]](#)
- The impact energy is then calculated from the H_{50} value and the mass of the drop weight.

3.3.4. Friction Sensitivity (BAM Friction Test)

- Apparatus: A BAM friction apparatus, which includes a fixed porcelain pin and a movable porcelain plate.[\[12\]](#)
- Procedure:
 - A small amount of the polymer sample is spread evenly on the porcelain plate.
 - The porcelain pin is brought into contact with the sample with a specific, adjustable load applied.
 - The porcelain plate is then moved back and forth under the pin for a set distance and speed.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - The test is observed for any signs of reaction, such as sparks, crackling, or decomposition.
 - The test is repeated with increasing loads until a reaction is observed.
 - The friction sensitivity is reported as the lowest load at which a reaction occurs in a specified number of trials (e.g., 1 in 6).

3.3.5. Thermal Analysis (Differential Scanning Calorimetry - DSC)

- Apparatus: A Differential Scanning Calorimeter.
- Procedure:
 - A small, weighed sample of the polymer (typically 1-5 mg) is hermetically sealed in an aluminum pan.
 - An empty, sealed pan is used as a reference.
 - Both the sample and reference pans are placed in the DSC furnace and heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
 - The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.[16][17][18][19]
 - The resulting DSC curve plots heat flow versus temperature, revealing thermal transitions such as the glass transition temperature (T_g), crystallization temperature (T_c), melting temperature (T_m), and decomposition temperature (T_d).[20]

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